

# An In-depth Technical Guide to Dipsanoside B: Physical, Chemical, and Biological Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dipsanoside B*

Cat. No.: *B2618318*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Dipsanoside B**, a naturally occurring iridoid glycoside isolated from the roots of *Dipsacus asperoides*, has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the physical and chemical properties of **Dipsanoside B**, alongside a detailed exploration of its biological activities and associated mechanisms of action. This document is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

## Physical and Chemical Properties

**Dipsanoside B** is a complex molecule with the empirical formula  $C_{66}H_{90}O_{37}$ . Its structural elucidation has been primarily achieved through one- and two-dimensional nuclear magnetic resonance (NMR) spectroscopy. The fundamental physicochemical properties of **Dipsanoside B** are summarized below.

Property	Value	Reference
CAS Number	889678-64-2	[1]
Molecular Formula	C <sub>66</sub> H <sub>90</sub> O <sub>37</sub>	[1]
Molecular Weight	1475.4 g/mol	[1]
Appearance	Powder	[1]
Solubility	Soluble in Dimethyl sulfoxide (DMSO), Pyridine, Methanol, and Ethanol.	[1]
Melting Point	Data not available	

## Spectral Data

Detailed spectral analysis is crucial for the identification and characterization of **Dipsanoside B**. While comprehensive public spectral data is limited, the following sections outline the expected spectroscopic features based on its structure.

### 1.1.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

The structure of **Dipsanoside B** was determined by analysis of 1D (<sup>1</sup>H and <sup>13</sup>C) and 2D (COSY, HMQC, HMBC) NMR data. Specific chemical shift assignments are not readily available in public databases but would be characterized by a complex pattern of signals corresponding to the iridoid and glycosidic moieties.

### 1.1.2. Infrared (IR) Spectroscopy

The IR spectrum of **Dipsanoside B** is expected to exhibit characteristic absorption bands corresponding to its functional groups. These would include:

- O-H stretching: A broad band in the region of 3200-3600 cm<sup>-1</sup>, indicative of the numerous hydroxyl groups in the glycosidic units.
- C-H stretching: Bands in the region of 2850-3000 cm<sup>-1</sup> from the aliphatic portions of the molecule.

- C=O stretching: If carbonyl groups are present in the iridoid structure, sharp, strong absorptions would be observed around 1700-1750  $\text{cm}^{-1}$ .
- C-O stretching: Strong bands in the region of 1000-1300  $\text{cm}^{-1}$  corresponding to the numerous C-O bonds within the glycoside and iridoid structures.

### 1.1.3. Mass Spectrometry (MS)

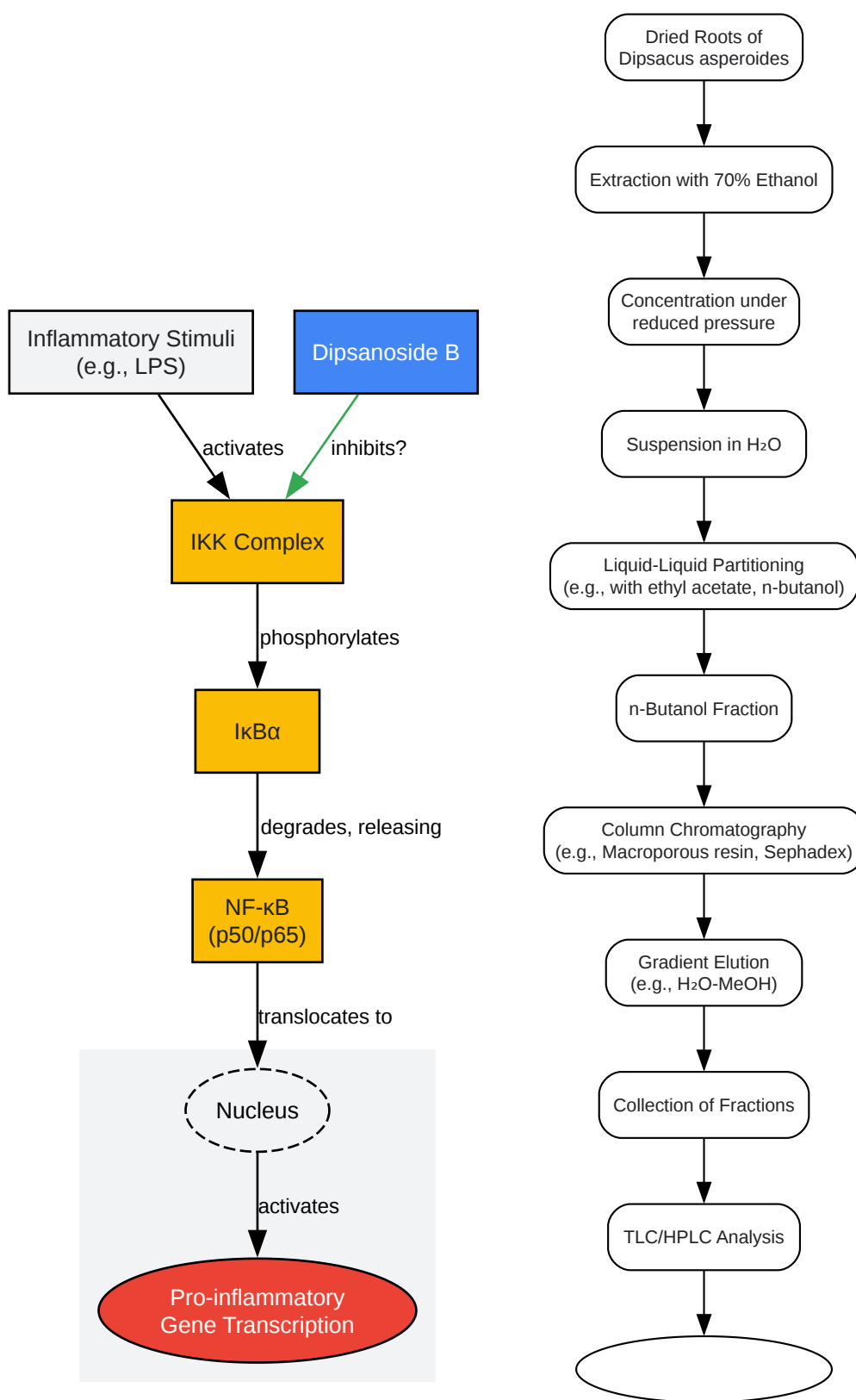
Electrospray ionization (ESI) mass spectrometry would be a suitable technique for the analysis of **Dipsanoside B**. The mass spectrum would be expected to show a prominent peak for the molecular ion  $[\text{M}+\text{H}]^+$  or other adducts. Tandem mass spectrometry (MS/MS) would reveal a complex fragmentation pattern resulting from the cleavage of glycosidic bonds and fragmentation of the iridoid core, providing valuable structural information.

## Biological Activities and Mechanisms of Action

**Dipsanoside B** is a constituent of plants from the genus *Dipsacus*, which have been traditionally used for their anti-inflammatory, antioxidant, and neuroprotective properties. While research specifically on **Dipsanoside B** is emerging, preliminary studies and data on related compounds suggest potential biological activities.

### Antibacterial Activity

Some studies on dipsanosides suggest a potential antibacterial action. The proposed mechanism involves the inhibition of essential bacterial enzymes such as DNA gyrase B and tyrosyl-tRNA synthetase, which are critical for bacterial replication and protein synthesis.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [scielo.br](https://scielo.br) [[scielo.br](https://scielo.br)]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dipsanoside B: Physical, Chemical, and Biological Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2618318#physical-and-chemical-properties-of-dipsanoside-b>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)